

An In-depth Technical Guide to 2,4'-Bisphenol S-¹³C₁₂

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Compound of Interest

Compound Name: 2,4-Bisphenol S-¹³C₁₂

Cat. No.: B15547924

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, experimental applications, and biological interactions of 2,4'-Bisphenol S-¹³C₁₂. This isotopically labeled compound is a critical tool for the accurate quantification of 2,4'-Bisphenol S (2,4'-BPS) in various matrices and for elucidating its metabolic and signaling pathways.

Core Chemical and Physical Properties

2,4'-Bisphenol S-¹³C₁₂ is the stable isotope-labeled form of 2,4'-Bisphenol S, an isomer of the more common 4,4'-Bisphenol S. The incorporation of twelve ¹³C atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods.

Data Presentation: Quantitative Properties

Property	Value	Source(s)
IUPAC Name	2-(4-hydroxy[¹³ C ₆]phenyl)sulfonyl-[¹³ C ₆]phenol	[1]
Synonyms	2,4'-Bisphenol sulfone- ¹³ C ₁₂ , 2,4'-Dihydroxydiphenyl sulfone- ¹³ C ₁₂ , 2,4'-Sulfonyldiphenol- ¹³ C ₁₂	[2]
Molecular Formula	¹³ C ₁₂ H ₁₀ O ₄ S	
Molecular Weight	262.18 g/mol	[2]
Appearance	White to Off-white or Beige Solid	
Purity	>95% to ≥98%	
CAS Number (Labeled)	2731065-59-9	
CAS Number (Unlabeled)	5397-34-2	
Storage Conditions	2-8 °C, Store at room temperature away from light and moisture	
Solubility (Unlabeled)	Soluble in ethanol and ether; slightly soluble in benzene and dimethyl sulfoxide	
Melting Point (Unlabeled)	245 to 250 °C	

Experimental Protocols

General Synthesis of Bisphenol S

The synthesis of Bisphenol S (BPS) is typically achieved through an electrophilic aromatic substitution reaction. The general protocol involves the reaction of two equivalents of phenol with one equivalent of a sulfonating agent, such as sulfuric acid or oleum. This reaction can yield a mixture of isomers, including the 2,4'-sulfonyldiphenol and the more common 4,4'-

sulfonyldiphenol. The synthesis of the $^{13}\text{C}_{12}$ -labeled variant would require starting with ^{13}C -labeled phenol.

Analytical Application: Quantification in Environmental or Biological Samples

2,4'-Bisphenol S- $^{13}\text{C}_{12}$ is primarily used as an internal standard for quantitative analysis by liquid chromatography-mass spectrometry (LC-MS). Its chemical behavior is nearly identical to the unlabeled analyte, but its higher mass allows for clear differentiation in a mass spectrometer.

Sample Preparation & Extraction (General Method): A common protocol for extracting BPS from complex samples like fish tissue or other biological matrices involves the following steps:

- **Homogenization:** Samples, often freeze-dried and powdered, are weighed into a centrifuge tube.
- **Spiking:** A known amount of the internal standard solution (e.g., BPS- $^{13}\text{C}_{12}$ in methanol) is added to each sample.
- **Extraction:** An organic solvent like methanol is added, and the sample is vortexed, sonicated, and centrifuged to separate the solid and liquid phases.
- **Cleanup (if necessary):** The supernatant is collected. Depending on the matrix, a solid-phase extraction (SPE) cleanup step may be required to remove interfering substances.
- **Analysis:** The final extract is analyzed by an LC-MS system (e.g., LC-QToF-MS) to quantify the native BPS concentration relative to the known concentration of the added BPS- $^{13}\text{C}_{12}$ standard.

Mandatory Visualization: Experimental Workflow

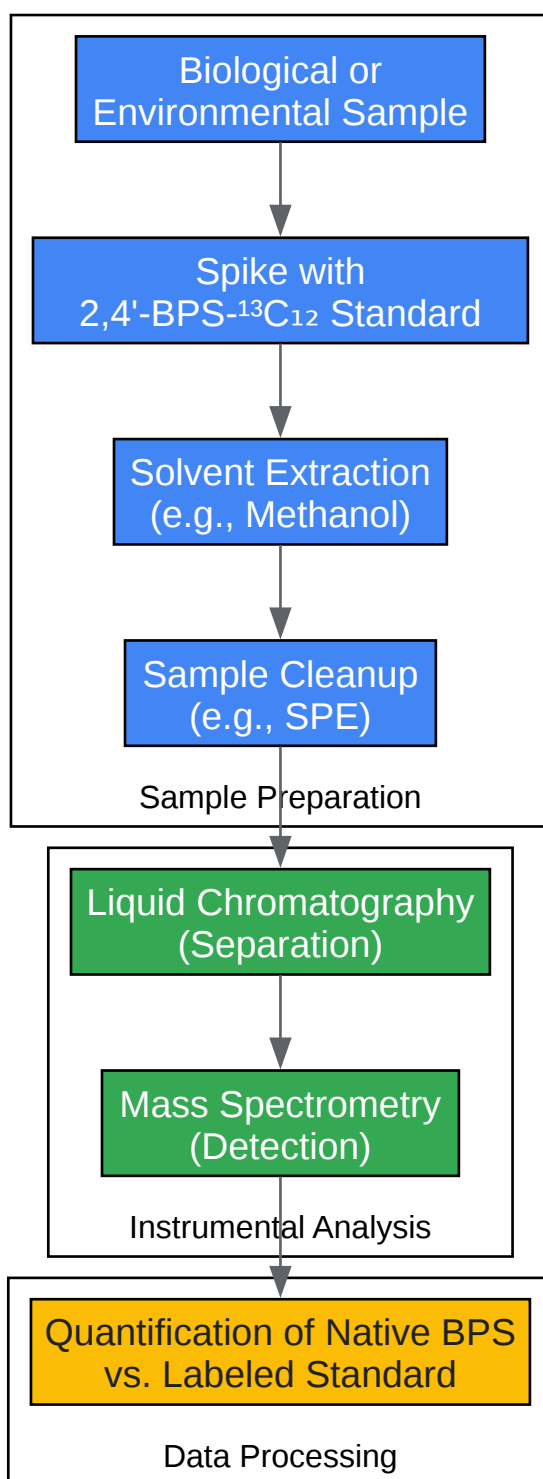


Diagram 1: General Experimental Workflow for BPS Quantification

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Caption: General workflow for BPS analysis using an internal standard.

Biological Activity and Signaling Pathways

Bisphenol S, once considered a safer alternative to Bisphenol A (BPA), is now recognized as an endocrine-disrupting chemical (EDC) that can interfere with hormonal signaling. It exhibits estrogenic, anti-estrogenic, androgenic, and anti-androgenic activities. BPS can disrupt crucial cellular functions by interfering with membrane-initiated estradiol (E₂) signaling pathways, leading to altered cell proliferation, apoptosis (cell death), and hormone release.

Disruption of Estradiol-Induced Nongenomic Signaling

Studies in rat pituitary cell lines have shown that BPS can interfere with the rapid, non-genomic signaling pathways initiated by the natural estrogen, 17 β -estradiol (E₂).

- **Normal E₂ Signaling:** E₂ binds to membrane estrogen receptors (mERs), which rapidly activates downstream pathways like the Mitogen-Activated Protein Kinase (MAPK) cascade. This includes the activation of Extracellular signal-Regulated Kinase (ERK), which promotes cell proliferation and prolactin (PRL) release.
- **BPS Interference:** BPS can also bind to these mERs. At low concentrations, it can mimic E₂ and induce cell proliferation. However, when combined with E₂, BPS disrupts the normal signaling response. It can attenuate the E₂-induced ERK activation while simultaneously enhancing the activity of another MAPK pathway member, c-Jun-N-terminal Kinase (JNK), which is often associated with stress responses and apoptosis. This disruption leads to altered cellular outcomes, including reduced cell numbers and the initiation of apoptosis via the extrinsic pathway.

ROS-Mediated Endoplasmic Reticulum Stress Pathway

More recent research has indicated that both BPA and BPS can reduce the synthesis of estradiol. This effect may be mediated by an increase in Reactive Oxygen Species (ROS), which in turn activates endoplasmic reticulum (ER) stress signaling pathways, specifically the PERK/ATF4 pathway.

Mandatory Visualization: Signaling Pathway Disruption

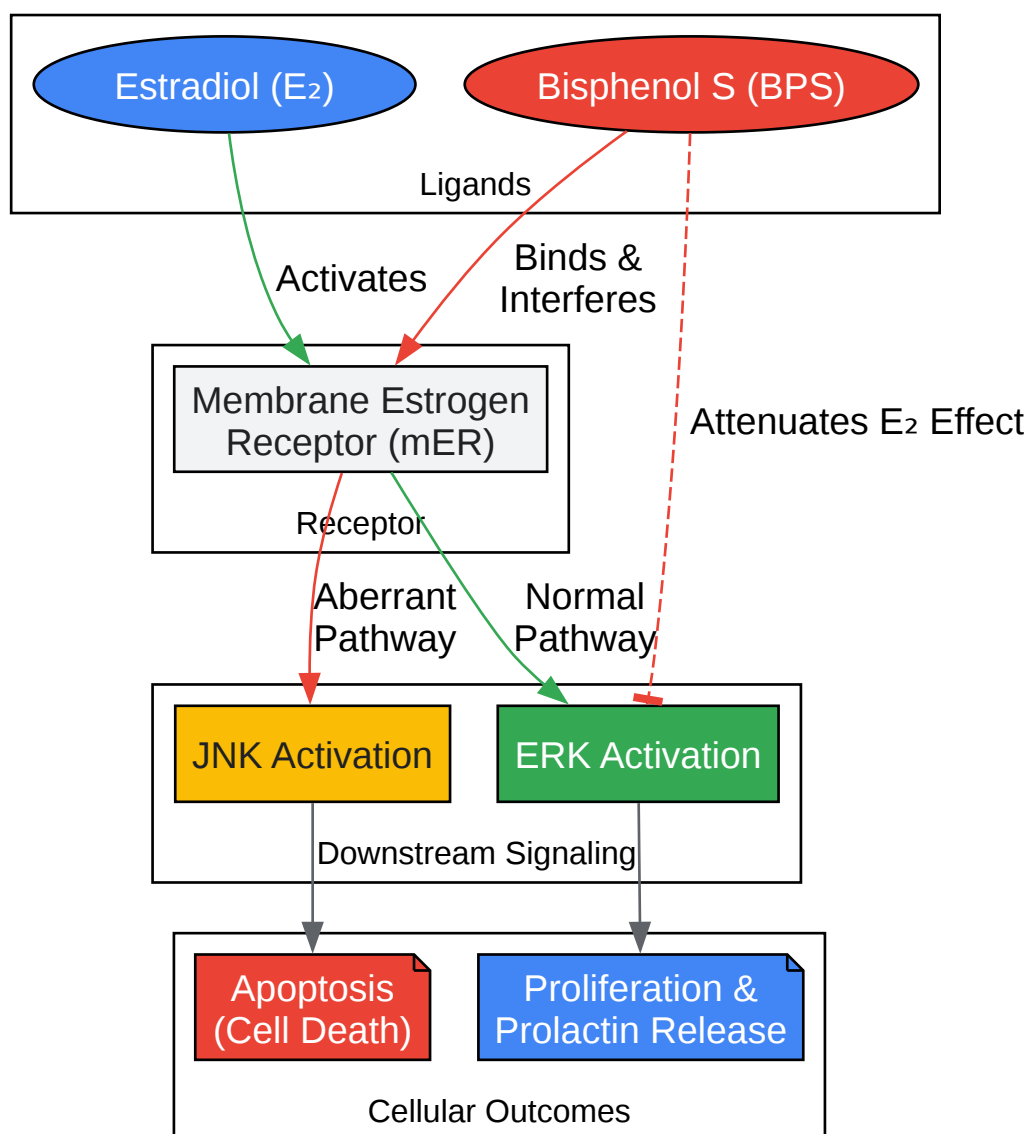


Diagram 2: BPS Disruption of E₂ Nongenomic Signaling

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Caption: BPS interferes with E₂ signaling at membrane receptors.

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References

- 1. 24 Bisphenol S-13C12 | CAS | LGC Standards [lgcstandards.com]
- 2. 24 Bisphenol S-13C12 | CymitQuimica [cymitquimica.com]
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